

# An In-depth Technical Guide to the Physicochemical Properties of 2-Propylcyclopentanone

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## Compound of Interest

Compound Name: 2-Propylcyclopentanone

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This technical guide provides a detailed overview of the boiling point of **2-propylcyclopentanone**, a key physical constant essential for its purification, identification, and handling in a laboratory setting. This document includes tabulated physical data, a comprehensive experimental protocol for boiling point determination, and graphical representations of both the experimental workflow and a common synthetic pathway.

## Physicochemical Data of 2-Propylcyclopentanone

**2-Propylcyclopentanone** is a cyclic ketone with the molecular formula  $C_8H_{14}O$ .<sup>[1]</sup> It is a valuable intermediate in the synthesis of various organic compounds, including pharmaceuticals and fragrances.<sup>[2]</sup> An accurate understanding of its physical properties is crucial for its application in research and development.

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **2-propylcyclopentanone**, with a focus on its boiling point.

Property	Value	Source(s)
Boiling Point	182°C at 760 mmHg	ECHEMI SDS[3]
183°C (estimate)	LookChem, ChemicalBook[4]	
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	PubChem[5], LookChem
Molecular Weight	126.20 g/mol	PubChem[5]
Melting Point	-68.3°C	LookChem, ChemicalBook[4]
Density	0.9017 g/cm <sup>3</sup>	LookChem, ChemicalBook[4]
Refractive Index	1.4429	LookChem, ChemicalBook[4]
Flash Point	56.9°C	LookChem
CAS Number	1193-70-0	PubChem[5], LookChem

## Experimental Protocol: Micro Boiling Point Determination

For research and drug development applications where sample quantities may be limited, the micro boiling point determination method using a Thiele tube is highly suitable.[5] This method is accurate and requires only a small amount of the liquid.

### Materials and Equipment

- **2-Propylcyclopentanone** sample
- Thiele tube
- Mineral oil or other suitable heating bath liquid
- Thermometer (-10°C to 250°C range)
- Small test tube (e.g., 75 x 10 mm) or fusion tube
- Capillary tube (sealed at one end)

- Rubber band or a small section of rubber tubing
- Bunsen burner or other heat source
- Clamp and stand

## Procedure

- Apparatus Assembly:
  - Attach the small test tube to the thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.[\[4\]](#)
  - Add a few drops of **2-propylcyclopentanone** into the test tube, sufficient to create a column of liquid approximately 1 cm high.
  - Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.[\[1\]](#)
  - Mount the entire assembly (thermometer and attached test tube) in the Thiele tube, ensuring the sample is immersed in the mineral oil. The oil level should be above the sample level but below the opening of the test tube.
- Heating and Observation:
  - Gently heat the side arm of the Thiele tube with a small flame from a Bunsen burner.[\[4\]](#) The design of the Thiele tube will ensure uniform heating of the oil via convection currents.
  - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
  - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[\[4\]](#) This indicates that the vapor pressure of the sample has exceeded the atmospheric pressure.
- Boiling Point Measurement:
  - Remove the heat source and allow the apparatus to cool slowly.

- The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube.[4]
- Record the temperature at this exact moment. This is the observed boiling point of **2-propylcyclopentanone**.

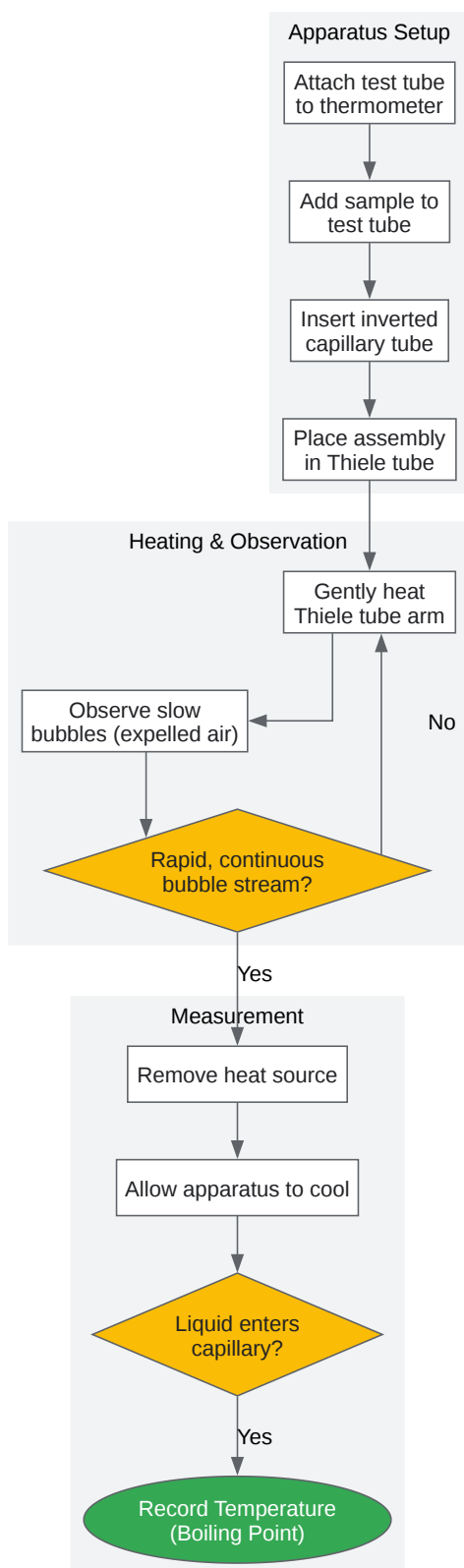
## Safety Precautions

- Always perform the experiment in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles and gloves.
- **2-Propylcyclopentanone** is a flammable liquid; keep it away from open flames and ignition sources.[5]
- Handle hot oil and glassware with care to avoid burns.

## Visualized Workflows and Pathways

### Experimental Workflow for Boiling Point Determination

The following diagram illustrates the key steps and decision points in the micro boiling point determination protocol.

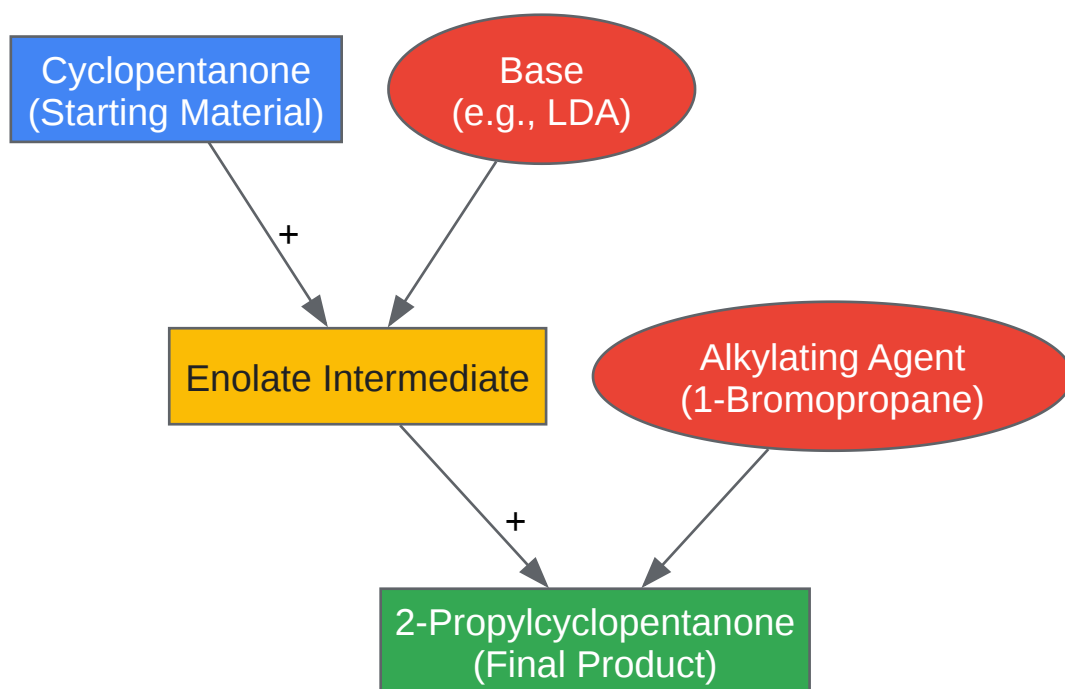


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*Workflow for Micro Boiling Point Determination.*

## Logical Relationship: Synthesis of 2-Propylcyclopentanone

A common method for the synthesis of **2-propylcyclopentanone** involves the alkylation of cyclopentanone. The diagram below outlines the logical progression of this synthetic route.



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